

Essential Guide to the Safe Disposal of Fraxinellone

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Compound of Interest

Compound Name: Fraxinellone

Cat. No.: B1674054

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides immediate safety and logistical information for the proper disposal of **Fraxinellone**, a sesquiterpene coumarin derivative utilized in pharmaceutical and biochemical research. Adherence to these procedures is critical to mitigate risks to personnel and the environment.

I. Fraxinellone: Key Safety and Hazard Information

Fraxinellone is classified as a hazardous substance, and it is imperative to handle it with appropriate precautions.^{[1][2]}

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 3 or 4): Toxic or harmful if swallowed.^{[1][2][3]}
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.^[1]
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.^[1]

Hazard Statements:

- H301/H302: Toxic/Harmful if swallowed.^{[1][2]}
- H410: Very toxic to aquatic life with long lasting effects.^[1]

Precautionary Statements (selected):

- P264: Wash skin thoroughly after handling.[\[1\]](#)[\[2\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)[\[2\]](#)
- P273: Avoid release to the environment.[\[1\]](#)
- P301 + P310/P312: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[\[1\]](#)[\[2\]](#)
- P391: Collect spillage.[\[1\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)[\[2\]](#)

II. Quantitative Data Summary

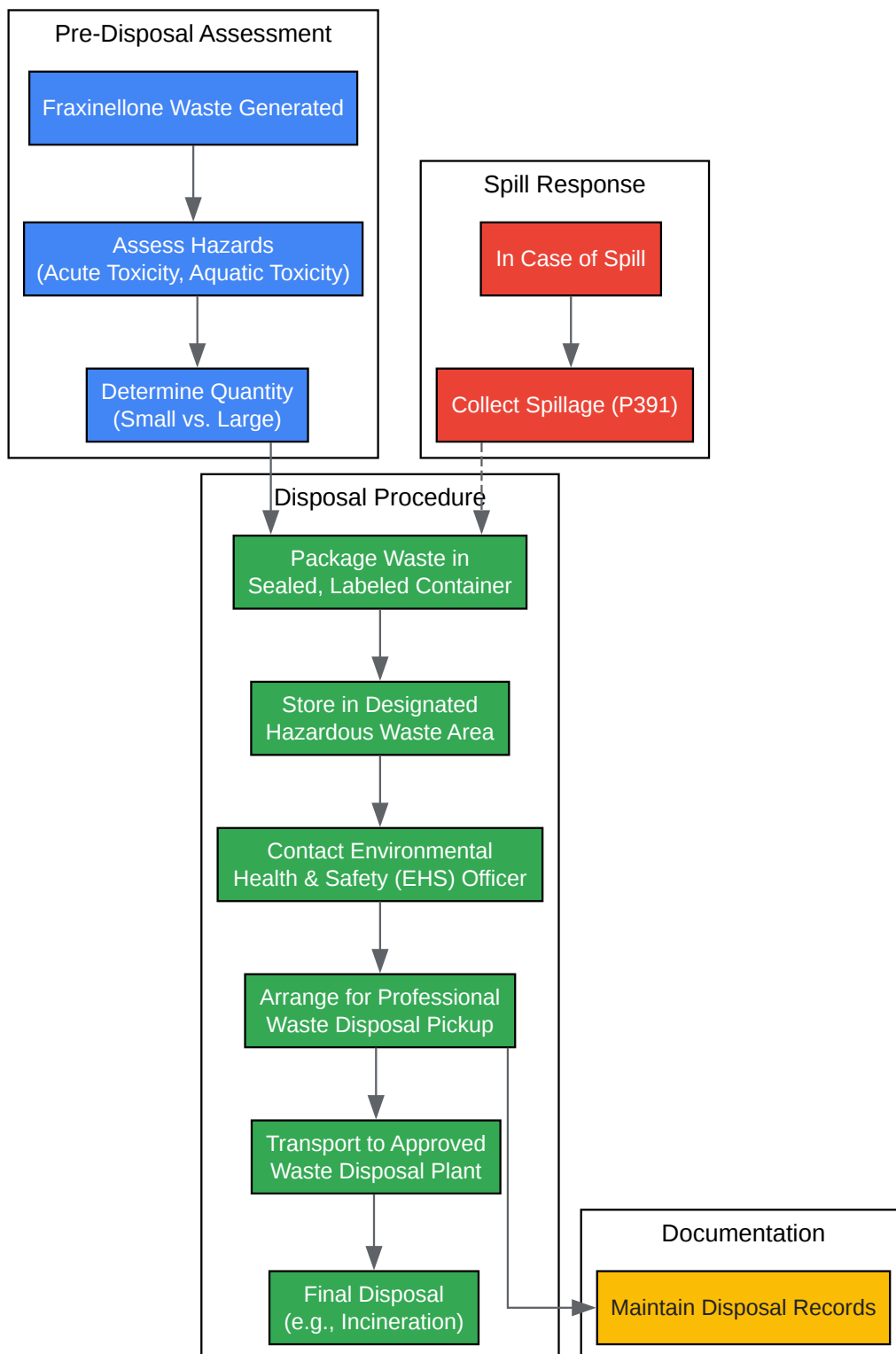
The following table summarizes the key physical and chemical properties of **Fraxinellone**.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₆ O ₃	[4]
Molecular Weight	232.275 g/mol	[4]
Appearance	Colorless to pale yellow crystalline solid	[3]
Melting Point	116°C	[4]
Boiling Point	372.9 ± 30.0 °C at 760 mmHg	[4]
Solubility	Limited solubility in water; Soluble in ethanol, methanol, and DMSO	[3] [5]
Flash Point	179.3 ± 24.6 °C	[4]
Density	1.2 ± 0.1 g/cm ³	[4]

III. Proper Disposal Workflow

The proper disposal of **Fraxinellone** follows a structured workflow to ensure safety and compliance with regulations. The diagram below illustrates the decision-making process and procedural steps.

Fraxinellone Disposal Workflow



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Caption: Logical workflow for the proper disposal of **Fraxinellone**.

IV. Step-by-Step Disposal Protocol

As specific experimental protocols for the chemical neutralization of **Fraxinellone** are not readily available, the standard and safest procedure is to manage it as hazardous chemical waste.

1. Personal Protective Equipment (PPE):

- Before handling **Fraxinellone** waste, ensure you are wearing appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.

2. Waste Segregation and Collection:

- Do not mix **Fraxinellone** waste with other waste streams.
- Collect all solid **Fraxinellone** waste, including contaminated consumables (e.g., weighing paper, pipette tips), in a designated, leak-proof, and clearly labeled hazardous waste container.
- For solutions containing **Fraxinellone**, use a designated, sealed, and labeled liquid waste container. The container must be compatible with the solvents used.

3. Labeling:

- Clearly label the waste container with "Hazardous Waste," "**Fraxinellone**," and the appropriate hazard symbols (e.g., toxic, environmentally hazardous).

4. Temporary Storage:

- Store the sealed waste container in a designated, secure, and well-ventilated hazardous waste accumulation area.
- The storage area should be away from incompatible materials such as strong acids, alkalis, and oxidizing agents.^[1]

5. Professional Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- **Fraxinellone** waste must be disposed of at an approved waste disposal plant, typically via high-temperature incineration.[1]
- Never dispose of **Fraxinellone** down the drain or in regular trash, as it is very toxic to aquatic life.[1]

6. Spill Management:

- In the event of a spill, avoid generating dust.
- Carefully collect the spilled material using appropriate absorbent pads for liquids or by gently sweeping for solids.
- Place the collected material into a sealed container for disposal as hazardous waste.
- Wash the spill area thoroughly.
- Report the spill to your EHS department.

7. Documentation:

- Maintain accurate records of the amount of **Fraxinellone** waste generated and disposed of, in accordance with your institution's policies and local regulations.

By adhering to these procedures, you contribute to a safe laboratory environment and ensure the responsible management of hazardous chemical waste.

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